

Navigating the Safe Disposal of 2,5-Dimethoxyfuran: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,5-Dimethoxyfuran

Cat. No.: B1607374

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the safe disposal of **2,5-Dimethoxyfuran**, a flammable liquid and potential peroxide former, thereby building on our commitment to be your preferred source for laboratory safety and chemical handling information.

Key Safety and Hazard Information

2,5-Dimethoxyfuran is classified as a hazardous substance. It is a flammable liquid and vapor that can cause serious eye irritation and may be toxic if inhaled.^{[1][2]} Due to its nature as an ether, it has the potential to form explosive peroxides upon exposure to air and light, a critical consideration for both storage and disposal.^{[3][4][5]}

Quantitative Data Summary

The following table summarizes the key quantitative data for 2,5-Dimethoxytetrahydrofuran, a common laboratory form of this chemical.

Property	Value	Reference
Molecular Formula	C6H12O3	[2]
Molecular Weight	132.16 g/mol	[2]
CAS Number	696-59-3	[1]
Flash Point	Not specified	
UN Number	UN1993	[1]
Hazard Class	3 (Flammable Liquid)	[1]

Experimental Protocols for Safe Disposal

The proper disposal of **2,5-Dimethoxyfuran** is a multi-step process that begins with proper storage and handling and ends with compliant hazardous waste removal.

1. Storage and Handling:

- **Peroxide Formation:** Ethers like **2,5-Dimethoxyfuran** can form explosive peroxides over time.[3][4][5] It is crucial to date containers upon receipt and upon opening.[3][6] Unopened containers are generally considered safe for 18 months, while opened containers should not be stored for more than 12 months.[7] Some sources recommend disposing of opened containers within 6 months.[3]
- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[1][8][9] The storage area should be designated for flammable liquids.[1]
- **Handling Precautions:** Always handle **2,5-Dimethoxyfuran** in a well-ventilated area, preferably a fume hood.[6][7] Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[8] Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[1][2]

2. Spill Management:

In the event of a spill, immediate action is necessary to mitigate risks.

- Evacuate and Ventilate: Evacuate non-essential personnel from the area and ensure adequate ventilation.[10]
- Containment: Remove all ignition sources.[1][7] Contain the spill using inert absorbent materials such as vermiculite or sand.[7][10] Do not use combustible materials to absorb the spill.
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.[1] All materials used for cleanup should be treated as hazardous waste.[3]

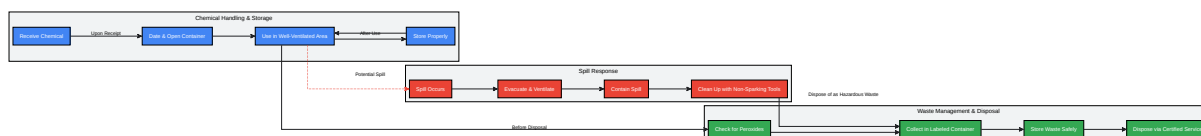
3. Disposal Procedures:

Disposal of **2,5-Dimethoxyfuran** must be handled in accordance with local, state, and federal regulations.[7]

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste.[1] Given its flammability and potential for peroxide formation, **2,5-Dimethoxyfuran** is considered hazardous waste.
- Waste Collection: Collect waste **2,5-Dimethoxyfuran** in a designated, properly labeled, and sealed hazardous waste container.[5] The container should be stored in a safe and compliant manner.
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed and certified hazardous waste disposal service.[10] Do not attempt to dispose of this chemical down the drain or as regular trash.[4][5]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,5-Dimethoxyfuran**.



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Caption: Logical workflow for the proper disposal of **2,5-Dimethoxyfuran**.

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